

Introduction: The Marine Origins of a Promising Molecular Scaffold

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Compound of Interest

Compound Name: 2-Bromofuran-3-ol

CAS No.: 859999-09-0

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Naturally occurring halogenated compounds, particularly those from marine environments, represent a rich and diverse source of bioactive molecules. Among these, brominated furanol derivatives, often referred to as furanones, have garnered significant attention from the scientific community. First isolated from the red marine alga *Delisea pulchra*, these compounds were identified as the chemical defense mechanism the alga employs to prevent bacterial colonization on its surface.^{[1][2][3]} This initial observation sparked decades of research into their potent biological activities, revealing a remarkable ability to interfere with bacterial communication and virulence, alongside promising anti-inflammatory and anticancer properties.^{[4][5][6]}

This technical guide provides a comprehensive overview of brominated furanol derivatives for researchers, scientists, and drug development professionals. It delves into their chemical synthesis, explores their multifaceted biological activities and mechanisms of action, outlines key experimental protocols for their evaluation, and discusses the critical structure-activity relationships that govern their therapeutic potential.

The Chemical Landscape: Structure and Synthesis

The core of a brominated furanol is a five-membered 2(5H)-furanone ring. The significant bioactivity of these molecules is largely attributed to the presence and specific placement of bromine atoms, particularly on an exocyclic methylene group.[3][7] Synthetic chemistry has expanded the library of these compounds far beyond the naturally occurring variants, allowing for systematic investigation into their biological functions.

Key Synthetic Strategies

The construction of the brominated furanone scaffold typically involves multi-step synthesis. A common approach begins with a suitable carboxylic acid which undergoes cyclization to form the furanone ring. Subsequent bromination is a critical step, often achieved using reagents like N-Bromosuccinimide (NBS) or dibromodimethylhydantoin (DBDMH), which allow for controlled introduction of bromine atoms.[8] Further modifications, such as palladium-catalyzed coupling reactions (e.g., Suzuki-Miyaura or Sonogashira), can be employed to introduce a variety of alkyl or aryl substituents, enabling the creation of diverse chemical libraries for screening.[8][9]

The choice of brominating agent and reaction conditions is crucial as it dictates the final bromination pattern, which in turn heavily influences the compound's biological activity and toxicity.[8]



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Caption: Generalized synthetic workflow for brominated furanone derivatives.

Biological Activity and Mechanisms of Action

Brominated furanols exhibit a broad spectrum of biological activities, with their antimicrobial and anti-biofilm properties being the most extensively studied. Unlike traditional antibiotics that aim to kill bacteria (bactericidal) or inhibit their growth (bacteriostatic), many brominated furanols act as anti-virulence agents, disarming pathogens without exerting strong selective pressure that leads to resistance.

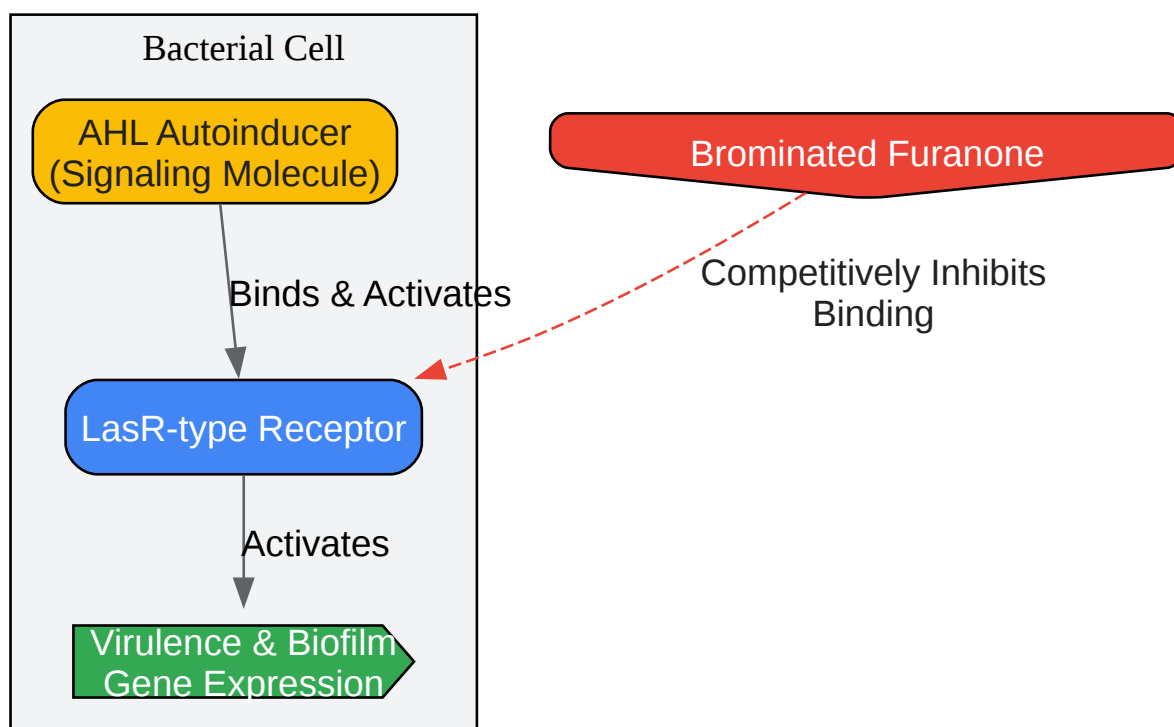
Antimicrobial and Anti-Biofilm Activity: The Quorum Sensing Connection

Bacterial biofilms are structured communities of bacteria encased in a self-produced matrix, which renders them highly resistant to conventional antibiotics and host immune responses.[1] [2] The formation of these biofilms is often regulated by a cell-to-cell communication system known as quorum sensing (QS).[4] Bacteria use QS to coordinate gene expression based on population density, releasing and detecting small signaling molecules called autoinducers.

Brominated furanols are structural mimics of N-acyl homoserine lactones (AHLs), a class of autoinducers used by many Gram-negative bacteria.[10][11] This structural similarity allows them to interfere with QS signaling pathways. The primary mechanism of action involves competitively inhibiting the binding of AHLs to their cognate receptor proteins (e.g., LasR and RhIR in *Pseudomonas aeruginosa*), thereby preventing the activation of genes responsible for virulence factor production and biofilm formation.[12][13] Some studies also suggest that furanones can promote the degradation of the receptor proteins themselves.[10][11]

This disruption of QS has profound effects:

- **Inhibition of Biofilm Formation:** By interfering with the signals that trigger biofilm development, furanones can prevent bacteria from establishing these resilient communities on surfaces.[1][2][14] This has been demonstrated against numerous pathogens, including *Pseudomonas aeruginosa*, *Escherichia coli*, and *Salmonella enterica*. [1][2][15]
- **Reduction of Virulence Factors:** The production of toxins, proteases, and other virulence factors is often under QS control. Brominated furanols have been shown to reduce the production of factors like elastase B and pyocyanin in *P. aeruginosa*. [13][14]
- **Increased Antibiotic Susceptibility:** Pre-treatment with furanones can render established biofilms more susceptible to conventional antibiotic treatments. [1][2]



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Caption: Mechanism of quorum sensing inhibition by brominated furanones.

Anti-inflammatory and Anticancer Potential

Beyond their antimicrobial effects, furan derivatives have shown promise in other therapeutic areas.

- **Anti-inflammatory Activity:** Certain natural and synthetic furan derivatives exhibit anti-inflammatory properties.[5] They can suppress the production of inflammatory mediators like nitric oxide (NO) and prostaglandins.[5][16] The mechanism often involves the modulation of key signaling pathways, such as the inhibition of nuclear factor kappa B (NF- κ B) translocation.[16]
- **Anticancer Activity:** The furan scaffold is present in several compounds with anticancer properties.[17][18] The addition of bromine atoms can significantly enhance cytotoxic activity against various cancer cell lines.[19][20] Proposed mechanisms include the induction of apoptosis (programmed cell death) and cell cycle arrest, often mediated by the generation of reactive oxygen species (ROS).[21][22]

Structure-Activity Relationships (SAR)

The biological efficacy of brominated furanols is highly dependent on their chemical structure. Understanding these relationships is critical for designing next-generation derivatives with improved potency and reduced toxicity.

- **The Exocyclic Vinyl Bromide:** A conjugated exocyclic vinyl bromide on the furanone ring is widely considered the most crucial structural element for potent, non-toxic anti-biofilm activity.[\[3\]](#)[\[7\]](#)
- **Bromination Pattern:** The position and number of bromine atoms significantly impact activity. For instance, in some series, dibrominated derivatives show greater potency than their monobrominated counterparts.[\[23\]](#)
- **Side Chain Modifications:** The nature of the alkyl or aryl substituent on the furanone ring can modulate the compound's lipophilicity and target specificity. Studies on (Z)-4-bromo-5-(bromomethylene)-3-alkyl-2(5H)-furanones found that alkyl chain lengths of two to six carbons were most effective against Salmonella biofilm formation.[\[1\]](#)
- **Toxicity:** While the exocyclic vinyl bromide is key for activity, furanones with bromide groups on saturated carbons have been associated with increased toxicity and growth inhibition, which may be undesirable for an anti-virulence approach.[\[7\]](#) Furthermore, while many synthetic furanones show promise, toxicity to mammalian cells remains a concern that necessitates careful structural design, such as the development of bicyclic furanones which have shown reduced cytotoxicity.[\[14\]](#)[\[24\]](#)

Comparative Biological Activity of Selected Brominated Furanol Derivatives

Compound/Derivative Class	Target Organism/Cell Line	Biological Activity	Key Findings / IC ₅₀ / MIC	Reference
(Z)-4-bromo-5-(bromomethylene)-3-alkyl-2(5H)-furanones	Salmonella enterica	Biofilm Inhibition	Most active with C2-C6 alkyl chains. Represses flagellar biosynthesis.	[1]
Bicyclic Brominated Furanones (BBFs)	P. aeruginosa, E. coli	Biofilm Inhibition, QS Modulation	IC ₅₀ values of 139.7-145.8 µM for biofilm inhibition. Reduced cytotoxicity compared to other furanones.	[14]
Furanone C-30	P. aeruginosa	QS Inhibition, T3SS Inhibition	Reduces pyocyanin production and biofilm formation. Inhibits secretion of ExoS, ExoT, or ExoU effectors.	[13]
Furanone GBr	P. aeruginosa	QS Inhibition, T3SS Inhibition	More effective than C-30 in reducing virulence factors and preventing bacterial spread in a murine model.	[13]
Brominated Isatins	RAW264.7 Macrophages	Anti-inflammatory	Inhibit NO, TNFα, and PGE ₂ production.	[16]

			Bromine at position C5 shows highest activity.
Brominated Benzofuran Derivatives	K562, HL60 Leukemia Cells	Anticancer	A bromine on the methyl group at C3 resulted in IC ₅₀ values of 5 μ M and 0.1 μ M, respectively. [19]

Key Experimental Protocols

Validating the biological activity of novel brominated furanol derivatives requires robust and standardized experimental methods. Below are two fundamental protocols.

Protocol 1: Crystal Violet-Based Biofilm Inhibition Assay

This method quantifies the ability of a compound to inhibit biofilm formation in a high-throughput format.

1. Preparation of Materials:

- Bacterial strain of interest (e.g., *P. aeruginosa* PAO1).
- Appropriate liquid growth medium (e.g., Tryptic Soy Broth - TSB).
- Sterile 96-well flat-bottom microtiter plates.
- Stock solution of the test furanone derivative (e.g., 10 mM in DMSO).[\[25\]](#)
- 0.1% (w/v) crystal violet (CV) solution.
- 30% (v/v) acetic acid in water.

2. Experimental Procedure:

- Inoculum Preparation: Grow an overnight culture of the bacteria. Dilute the culture in fresh medium to a standardized optical density (e.g., OD₆₀₀ of 0.05).
- Plate Setup: Add 100 μ L of the diluted bacterial culture to each well of the 96-well plate.
- Compound Addition: Add the test furanone derivative to the wells at various final concentrations (e.g., serial dilutions from 400 μ M down to 1 μ M). Include a positive control

(bacteria only) and a negative control (medium only). Ensure a solvent control (bacteria with DMSO equivalent to the highest concentration used) is included to rule out solvent effects.

- Incubation: Cover the plate and incubate under static conditions for 24-48 hours at the optimal growth temperature (e.g., 37°C).
- Planktonic Growth Measurement: Before staining, measure the OD₆₀₀ of the plate to assess if the compound inhibits bacterial growth at the tested concentrations. An effective anti-biofilm agent should not be bactericidal at the active concentration.^[14]
- Staining: Carefully discard the liquid culture from the wells. Gently wash the wells three times with phosphate-buffered saline (PBS) to remove planktonic cells.
- Add 125 µL of 0.1% CV solution to each well and incubate for 15 minutes at room temperature.
- Discard the CV solution and wash the wells again with PBS until the wash water is clear.
- Quantification: Add 125 µL of 30% acetic acid to each well to solubilize the bound CV dye. Incubate for 10-15 minutes.
- Measure the absorbance at 550-590 nm using a microplate reader.

3. Data Analysis:

- Calculate the percentage of biofilm inhibition relative to the solvent control.
- Plot the percentage inhibition against the compound concentration to determine the IC₅₀ (the concentration that inhibits 50% of biofilm formation).

Protocol 2: Minimum Inhibitory Concentration (MIC) Determination

This protocol determines the lowest concentration of a compound that visibly inhibits bacterial growth.

1. Preparation of Materials:

- Bacterial strain of interest.
- Appropriate broth medium (e.g., Mueller-Hinton Broth).
- Sterile 96-well microtiter plates.
- Stock solution of the test furanone derivative.
- Positive control antibiotic (e.g., gentamicin).

2. Experimental Procedure:

- **Compound Dilution:** Prepare a two-fold serial dilution of the furanone derivative in the microtiter plate using the broth medium. The final volume in each well should be 50 μL .
- **Inoculum Preparation:** Prepare a standardized bacterial suspension as per CLSI (Clinical and Laboratory Standards Institute) guidelines, typically to a final concentration of 5×10^5 CFU/mL in the wells.
- **Inoculation:** Add 50 μL of the standardized bacterial inoculum to each well, bringing the total volume to 100 μL .
- **Controls:** Include a growth control well (bacteria and medium only) and a sterility control well (medium only).
- **Incubation:** Incubate the plate at 35-37°C for 16-20 hours.

3. Data Analysis:

- The MIC is determined as the lowest concentration of the compound at which there is no visible growth (turbidity) as observed by the naked eye.

Challenges and Future Perspectives

Despite their significant therapeutic promise, the translation of brominated furanol derivatives from the laboratory to the clinic faces several challenges. Toxicity is a primary concern, and medicinal chemistry efforts are focused on designing analogs with an improved therapeutic window.^{[14][26]} Issues of bioavailability and metabolic stability also need to be addressed through formulation strategies and structural modifications.

The future of this field is bright, with several exciting avenues for exploration:

- **Synergistic Therapies:** Combining furanones with conventional antibiotics to tackle resistant infections and disrupt biofilms is a highly promising strategy.^[1]
- **Targeted Delivery:** Developing drug delivery systems to specifically target sites of infection or tumors could enhance efficacy while minimizing systemic toxicity.^[17]
- **Broadening the Scope:** Further investigation into their antiviral, antifungal, and antiparasitic activities could uncover new therapeutic applications.^{[6][27][28]}
- **Exploring New Mechanisms:** While QS inhibition is a well-established mechanism, furanones may interact with other cellular targets, such as the type III secretion system (T3SS) or enzymes involved in cell wall biosynthesis, warranting further investigation.^{[13][29][30]}

Conclusion

Brominated furanol derivatives stand out as a versatile and potent class of bioactive compounds. Originating from the chemical defenses of marine algae, they have inspired the development of a vast library of synthetic analogs with significant potential as anti-virulence, anti-inflammatory, and anticancer agents. Their ability to disrupt bacterial quorum sensing without killing the pathogen offers a sophisticated strategy to combat infection while potentially mitigating the rise of antibiotic resistance. While challenges related to toxicity and pharmacokinetics remain, continued interdisciplinary research in chemistry, microbiology, and pharmacology will undoubtedly unlock the full therapeutic potential of this remarkable molecular scaffold.

References

- Janssens, J. C. A., et al. (2008). Brominated furanones inhibit biofilm formation by *Salmonella enterica* serovar Typhimurium. *Applied and Environmental Microbiology*, 74(22), 6639–6648. [[Link](#)]
- Gellings, I., et al. (2014). Bicyclic brominated furanones: A new class of quorum sensing modulators that inhibit bacterial biofilm formation. *Bioorganic & Medicinal Chemistry*, 22(4), 1313–1317. [[Link](#)]
- Janssens, J. C. A., et al. (2008). Brominated Furanones Inhibit Biofilm Formation by *Salmonella enterica* Sero var Typhimurium. *Applied and Environmental Microbiology*. [[Link](#)]
- Pérez-Pérez, F. M., et al. (2022). A Brominated Furanone Inhibits *Pseudomonas aeruginosa* Quorum Sensing and Type III Secretion, Attenuating Its Virulence in a Murine Cutaneous Abscess Model. *International Journal of Molecular Sciences*, 23(15), 8563. [[Link](#)]
- Zang, T., et al. (2009). A Naturally Occurring Brominated Furanone Covalently Modifies and Inactivates LuxS. *Bioorganic & Medicinal Chemistry Letters*, 19(21), 6200–6204. [[Link](#)]
- Pérez-Pérez, F. M., et al. (2022). A Brominated Furanone Inhibits *Pseudomonas aeruginosa* Quorum Sensing and Type III Secretion, Attenuating Its Virulence in a Murine Cutaneous Abscess Model. *PubMed*. [[Link](#)]

- Lee, J., et al. (2017). New bicyclic brominated furanones as potent autoinducer-2 quorum-sensing inhibitors against bacterial biofilm formation. *European Journal of Medicinal Chemistry*, 138, 987–995. [[Link](#)]
- The Royal Society of Chemistry. (2013). Structures and Biofilm Inhibition Activities of Brominated Furanones for *Escherichia coli* and *Pseudomonas aeruginosa*. The Royal Society of Chemistry. [[Link](#)]
- CORA. (2023). Investigation of halogenated furanones as inhibitors of quorum sensing-regulated bioluminescence in *Vibrio harveyi*. CORA. [[Link](#)]
- Janssens, J. C. A., et al. (2008). Brominated Furanones Inhibit Biofilm Formation by *Salmonella enterica* Serovar Typhimurium. PMC. [[Link](#)]
- Rossi, R., et al. (2017). Synthesis and Biological Properties of 2(5H)-Furanones Featuring Bromine Atoms on the Heterocyclic Ring and/or Brominated Substituents. *Semantic Scholar*. [[Link](#)]
- Manefield, M., et al. (2001). Halogenated furanones from the red alga, *Delisea pulchra*, inhibit carbapenem antibiotic synthesis and exoenzyme virulence factor. *FEMS Microbiology Letters*. [[Link](#)]
- Liu, Y., et al. (2018). Furan-Site Bromination and Transformations of Fraxinellone as Insecticidal Agents Against *Mythimna separata* Walker. *Scientific Reports*, 8(1), 8395. [[Link](#)]
- ResearchGate. (2017). Synthesis and Biological Properties of 2(5H)-Furanones Featuring Bromine Atoms on the Heterocyclic Ring and/or Brominated Substituents. ResearchGate. [[Link](#)]
- Manefield, M., et al. (2001). Halogenated furanones from the red alga, *Delisea pulchra*, inhibit carbapenem antibiotic synthesis and exoenzyme virulence factor. *FEMS Microbiology Letters*. [[Link](#)]
- Feiters, M. C., et al. (2012). Different speciation for bromine in brown and red algae, revealed by in vivo X-ray absorption spectroscopic studies. *Index of /*. [[Link](#)]

- Ren, D., & Zuo, R. (2008). Identifying the important structural elements of brominated furanones for inhibiting biofilm formation by *Escherichia coli*. *Bioorganic & Medicinal Chemistry Letters*, 18(4), 1321–1324. [[Link](#)]
- Banerjee, R., Kumar, H.K.S., & Banerjee, M. (2024). Recent Advances in Syntheses and Antibacterial Activity of Novel Furan Derivatives. *IntechOpen*. [[Link](#)]
- Organic Chemistry Portal. (n.d.). Furan synthesis. *Organic Chemistry Portal*. [[Link](#)]
- O'Keeffe, A., et al. (2020). Structure-activity relationships of furanones, dihydropyrrolones and thiophenones as potential quorum sensing inhibitors. *Bioorganic & Medicinal Chemistry*, 28(20), 115715. [[Link](#)]
- Gellings, I., et al. (2014). Bicyclic brominated furanones: a new class of quorum sensing modulators that inhibit bacterial biofilm formation. *Bioorganic & Medicinal Chemistry*, 22(4), 1313-7. [[Link](#)]
- ResearchGate. (n.d.). Recent Updates on Anti-Inflammatory and Antimicrobial Effects of Furan Natural Derivatives. *ResearchGate*. [[Link](#)]
- Farpour, F., et al. (2020). Recent Updates on Anti-Inflammatory and Antimicrobial Effects of Furan Natural Derivatives. *Journal of Inflammation Research*, 13, 427–440. [[Link](#)]
- Al-Ostath, A. I., et al. (2022). Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity. *Cancers*, 14(9), 2196. [[Link](#)]
- da Costa, G. G., et al. (2009). Structure and antioxidant activity of brominated flavonols and flavanones. *Journal of Pharmaceutical and Biomedical Analysis*, 50(3), 358–366. [[Link](#)]
- Özcan, S., et al. (2025). Highly Brominated Quinolines: Synthesis, Characterization, and Investigation of Anticancer Activities Supported by Molecular Dynamics. *Chemistry & Biodiversity*. [[Link](#)]
- Sharma, P., et al. (2023). Synthesis, Structure–Activity Relationships, and Parasitological Profiling of Brussonol Derivatives as New *Plasmodium falciparum* Inhibitors. *Pharmaceuticals*, 16(10), 1475. [[Link](#)]

- Scholz, T., et al. (2013). Chemical, biochemical and microbiological properties of a brominated nitrovinylfuran with broad-spectrum antibacterial activity. ResearchGate. [\[Link\]](#)
- Oriental Journal of Chemistry. (n.d.). Clinical Pharmaceutical Applications and Bioactivity of Furan-Containing Compounds: A Mini Review. Oriental Journal of Chemistry. [\[Link\]](#)
- Wang, L., et al. (2020). Discovery of Novel Bromophenol Hybrids as Potential Anticancer Agents through the Ros-Mediated Apoptotic Pathway: Design, Synthesis and Biological Evaluation. Molecules, 25(2), 369. [\[Link\]](#)
- ResearchGate. (2025). Design, synthesis and evaluation of benzodioxole and bromofuran tethered 1,2,4-triazole hybrids as potential anti breast cancer agents with computational insights. ResearchGate. [\[Link\]](#)
- Salehi, B., et al. (2021). Chalcone Derivatives: Role in Anticancer Therapy. Biomolecules, 11(6), 896. [\[Link\]](#)
- Wujec, M., & Pitucha, M. (2024). Introducing bromine to the molecular structure as a strategy for drug design. Pharmaceutical Sciences. [\[Link\]](#)
- Ali, S., et al. (2023). Exploring the Synergistic Anticancer Potential of Benzofuran–Oxadiazoles and Triazoles: Improved Ultrasound- and Microwave-Assisted Synthesis, Molecular Docking, Hemolytic, Thrombolytic and Anticancer Evaluation of Furan-Based Molecules. Molecules, 28(11), 4381. [\[Link\]](#)
- Vuckovic, S., et al. (2017). Anti-Inflammatory Activity and Structure-Activity Relationships of Brominated Indoles from a Marine Mollusc. Marine Drugs, 15(5), 134. [\[Link\]](#)
- Furan: A Promising Scaffold for Biological Activity. (n.d.). LinkedIn. [\[Link\]](#)
- Wakimoto, T., et al. (2011). Furan fatty acid as an anti-inflammatory component from the green-lipped mussel Perna canaliculus. Proceedings of the National Academy of Sciences, 108(42), 17533–17537. [\[Link\]](#)

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Sources

- 1. Brominated furanones inhibit biofilm formation by *Salmonella enterica* serovar Typhimurium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. vliz.be [vliz.be]
- 3. A Naturally Occurring Brominated Furanone Covalently Modifies and Inactivates LuxS - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Structure-activity relationships of furanones, dihydropyrrolones and thiophenones as potential quorum sensing inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Recent Updates on Anti-Inflammatory and Antimicrobial Effects of Furan Natural Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Clinical Pharmaceutical Applications and Bioactivity of Furan-Containing Compounds: A Mini Review – Oriental Journal of Chemistry [orientjchem.org]
- 7. Identifying the important structural elements of brominated furanones for inhibiting biofilm formation by *Escherichia coli* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Furan-Site Bromination and Transformations of Fraxinellone as Insecticidal Agents Against *Mythimna separata* Walker - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Recent Advances in Syntheses and Antibacterial Activity of Novel Furan Derivatives | IntechOpen [intechopen.com]
- 10. academic.oup.com [academic.oup.com]
- 11. ovid.com [ovid.com]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. mdpi.com [mdpi.com]
- 14. Bicyclic brominated furanones: A new class of quorum sensing modulators that inhibit bacterial biofilm formation - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Brominated Furanones Inhibit Biofilm Formation by *Salmonella enterica* Serovar Typhimurium - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Anti-Inflammatory Activity and Structure-Activity Relationships of Brominated Indoles from a Marine Mollusc | MDPI [mdpi.com]
- 17. pdf.benchchem.com [pdf.benchchem.com]
- 18. Exploring the Synergistic Anticancer Potential of Benzofuran–Oxadiazoles and Triazoles: Improved Ultrasound- and Microwave-Assisted Synthesis, Molecular Docking, Hemolytic,

Thrombolytic and Anticancer Evaluation of Furan-Based Molecules - PMC

[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

- 19. Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity [\[mdpi.com\]](https://mdpi.com/)
- 20. Highly Brominated Quinolines: Synthesis, Characterization, and Investigation of Anticancer Activities Supported by Molecular Dynamics - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 21. Discovery of Novel Bromophenol Hybrids as Potential Anticancer Agents through the Ros-Mediated Apoptotic Pathway: Design, Synthesis and Biological Evaluation - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 22. Chalcone Derivatives: Role in Anticancer Therapy | MDPI [\[mdpi.com\]](https://mdpi.com/)
- 23. Structure and antioxidant activity of brominated flavonols and flavanones - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 24. Bicyclic brominated furanones: a new class of quorum sensing modulators that inhibit bacterial biofilm formation - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 25. rsc.org [\[rsc.org\]](https://rsc.org/)
- 26. DSpace [\[cora.ucc.ie\]](https://cora.ucc.ie/)
- 27. Synthesis, Structure–Activity Relationships, and Parasitological Profiling of Brussonol Derivatives as New Plasmodium falciparum Inhibitors - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 28. ijabbr.com [\[ijabbr.com\]](https://ijabbr.com/)
- 29. A Brominated Furanone Inhibits Pseudomonas aeruginosa Quorum Sensing and Type III Secretion, Attenuating Its Virulence in a Murine Cutaneous Abscess Model - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 30. researchgate.net [\[researchgate.net\]](https://researchgate.net/)
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